

MaxQuant Support Center: Troubleshooting Common Errors

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Compound of Interest

Compound Name:	Max-Con
CAS No.:	120864-17-7
Cat. No.:	B14303587

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This guide provides solutions to common issues encountered while using MaxQuant, a popular software for analyzing high-resolution mass spectrometry data.

Frequently Asked Questions (FAQs)

Q1: What does the error "no suitable raw files found" indicate in MaxQuant?

This common error message in MaxQuant signifies that the software could not locate, access, or process the raw mass spectrometry files you have specified. The root cause can range from simple file path issues to problems with file format compatibility or corrupted data.

Troubleshooting Guide: "no suitable raw files found"

If you encounter this error, follow these systematic troubleshooting steps to identify and resolve the issue.

Step 1: Verify Raw File Location and Path

The most frequent cause of this error is an incorrect file path.

- Action: Double-check that the folder containing your raw files is correctly specified in the "Raw files" tab of the MaxQuant interface.
- Pro Tip: Avoid using network drives or paths with special characters or very long names. Copy your raw files to a local directory on your computer with a simple path (e.g., C:\MaxQuant_Data).

Step 2: Ensure File Format Compatibility

MaxQuant requires specific vendor-supplied libraries to read proprietary raw file formats, especially for Thermo Fisher Scientific instruments.

- Action: For Thermo .raw files, you must have the latest version of Thermo Fisher's MSFileReader installed on the same computer as MaxQuant. You can typically download this for free from the Thermo Fisher Scientific website after creating an account.
- Verification: After installation, restart MaxQuant and try loading the raw files again.

Step 3: Check for File Corruption

A raw file might be corrupted or incomplete, preventing MaxQuant from reading it.

- Action: Verify the integrity of your raw files. Check the file sizes to ensure they are not 0 KB. If possible, try opening the files using the instrument vendor's software (e.g., Xcalibur for Thermo files).
- Solution: If a file is corrupted, you will need to re-acquire the data or use a backup copy.

Step 4: Review the Experimental Design Template

An incorrectly formatted experimental design template can also lead to this error.

- Action: Carefully inspect the "Experimental Design" tab in MaxQuant. Ensure that the names of the raw files listed in the template exactly match the actual filenames, including the .raw extension.

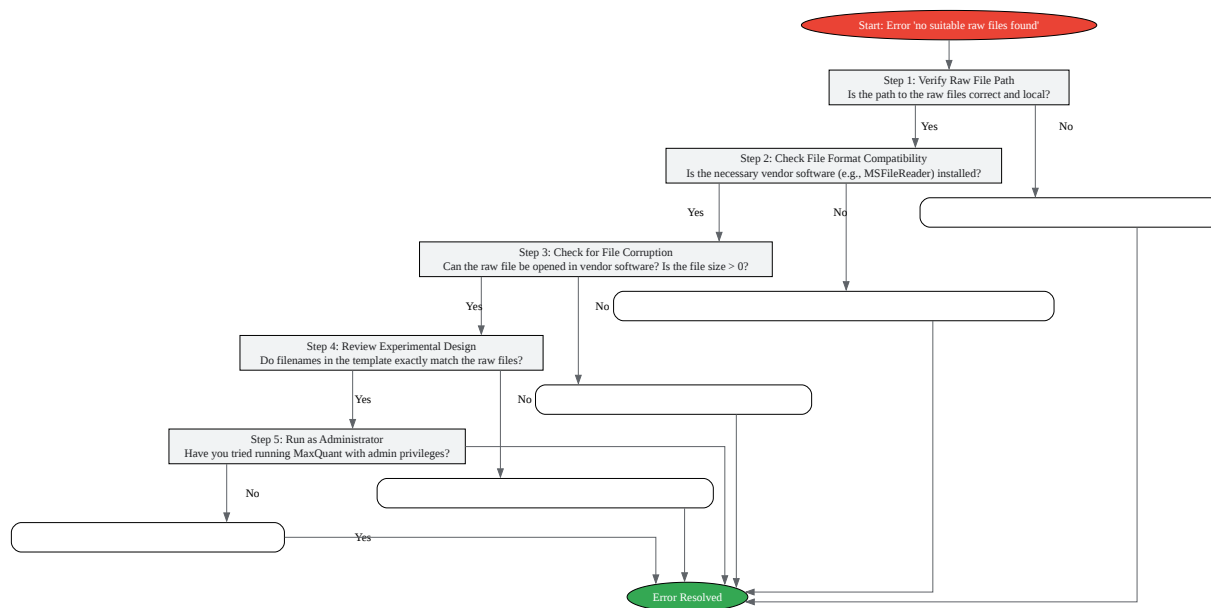
- Common Pitfall: Any mismatch or typo in the filenames within the experimental design will cause MaxQuant to fail to find the specified files.

Step 5: Run MaxQuant with Administrator Privileges

Sometimes, permission issues can prevent MaxQuant from accessing files, especially if they are in a protected directory.

- Action: Right-click on the MaxQuant executable and select "Run as administrator." This can resolve issues related to file access permissions.

Below is a diagram illustrating the logical workflow for troubleshooting this error.



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Caption: Troubleshooting workflow for the MaxQuant "no suitable raw files found" error.

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